

# An In-Depth Technical Guide to 4-Heptyl-N-phenylaniline

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## Compound of Interest

Compound Name: 4-Heptyl-N-phenylaniline

Cat. No.: B15444978

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This technical guide provides a comprehensive overview of **4-Heptyl-N-phenylaniline**, including its chemical identifiers, physicochemical properties, and general experimental protocols relevant to its synthesis and analysis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

## Chemical Identifiers and Physicochemical Properties

**4-Heptyl-N-phenylaniline** is an aromatic amine with a heptyl group attached to the phenyl ring. Its identification and key physicochemical properties are summarized below.

**Table 1: Chemical Identifiers for 4-Heptyl-N-phenylaniline**

Identifier	Value
CAS Number	64924-62-5[1]
Molecular Formula	C <sub>19</sub> H <sub>25</sub> N[1]
Synonyms	4-Heptyldiphenylamine, Benzenamine, 4-heptyl-N-phenyl-[1]
EINECS Number	265-277-4[1]

**Table 2: Physicochemical Properties of 4-Heptyl-N-phenylaniline**

Property	Value
Molecular Weight	267.409 g/mol [1]
Density	0.987 g/cm <sup>3</sup> [1]
Flash Point	199.8 °C[1]

## Experimental Protocols

Detailed experimental protocols specifically for the synthesis and analysis of **4-Heptyl-N-phenylaniline** are not readily available in the public domain. However, the following sections describe general methodologies for the synthesis of N-alkylanilines and the analytical techniques commonly used for their characterization.

## General Synthesis of 4-Alkyl-N-phenylanilines via N-Alkylation

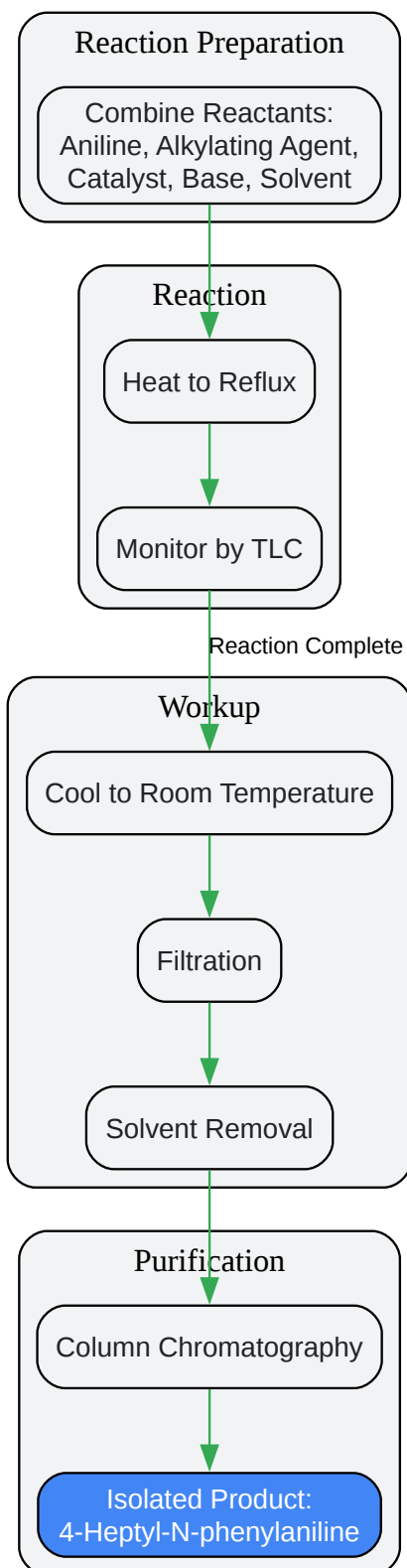
A common method for the synthesis of N-alkylanilines is the N-alkylation of anilines with alcohols or alkyl halides. The following is a representative protocol.

Materials:

- Aniline
- 1-Heptanol (or 1-bromoheptane)
- Catalyst (e.g., a transition metal complex)
- Base (e.g., potassium carbonate)
- Solvent (e.g., toluene)

Procedure:

- In a round-bottom flask, combine aniline, a molar excess of the alkylating agent (1-heptanol or 1-bromoheptane), the catalyst, and the base in the chosen solvent.
- The reaction mixture is then heated to reflux for several hours to ensure the completion of the reaction.
- Reaction progress can be monitored using Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The solid catalyst and base are removed by filtration.
- The solvent is removed from the filtrate under reduced pressure.
- The resulting crude product is then purified using column chromatography to isolate the desired **4-Heptyl-N-phenylaniline**.



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Generalized workflow for the synthesis of **4-Heptyl-N-phenylaniline**.

## General Analytical Characterization of N-Alkylanilines

The characterization of newly synthesized N-alkylanilines typically involves a combination of spectroscopic and chromatographic techniques to confirm the structure and purity of the compound.

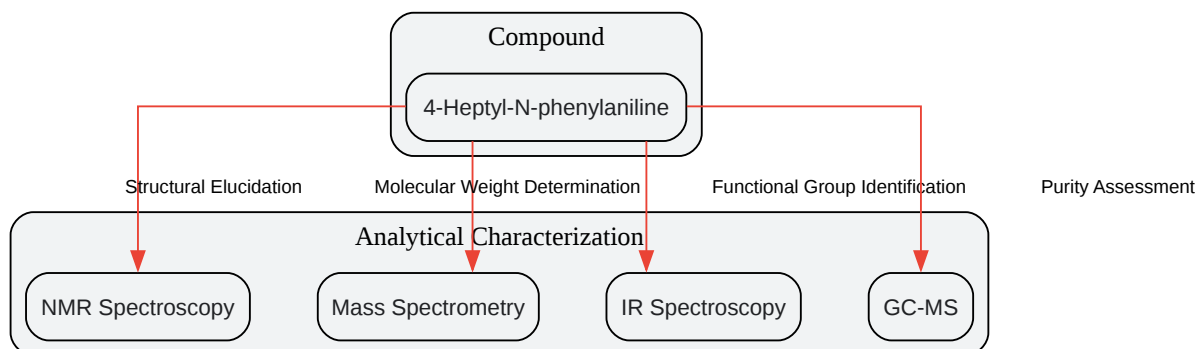
Techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to elucidate the chemical structure of the molecule by providing information about the hydrogen and carbon atoms in their respective chemical environments.
- **Mass Spectrometry (MS):** This technique is employed to determine the molecular weight of the compound and can provide information about its structure through fragmentation patterns.
- **Infrared (IR) Spectroscopy:** IR spectroscopy helps in identifying the functional groups present in the molecule. For N-alkylanilines, characteristic peaks for N-H and C-N bonds can be observed.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** This hyphenated technique is useful for separating the components of a mixture and identifying them based on their mass spectra, thereby also assessing the purity of the synthesized compound.

## Biological Activity and Signaling Pathways

There is currently a lack of specific data in the scientific literature regarding the biological activity and associated signaling pathways of **4-Heptyl-N-phenylaniline**. However, the broader class of alkylanilines has been studied for their biological effects.

Many alkylanilines are known to have biological activity and some have been identified as potential carcinogens.[2] Their mechanisms of action can be complex, potentially involving metabolic activation to reactive intermediates that can damage DNA.[2] This activation often involves N-hydroxylation followed by conjugation reactions.[2] It is important to note that without specific studies on **4-Heptyl-N-phenylaniline**, its biological profile remains uncharacterized.



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Logical relationship for the analytical characterization of **4-Heptyl-N-phenylaniline**.

## Conclusion

This technical guide has summarized the available information on **4-Heptyl-N-phenylaniline**. While specific experimental and biological data for this compound are limited, this guide provides a foundation for researchers by presenting its known identifiers and properties, along with general protocols for the synthesis and analysis of similar N-alkylanilines. Further research is necessary to fully elucidate the chemical and biological characteristics of **4-Heptyl-N-phenylaniline**.

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## References

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- 2. Monocyclic aromatic amines as potential human carcinogens: old is new again - PMC [pmc.ncbi.nlm.nih.gov]

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